

Safety and Handling of 5-Bromo-2-chloronicotinamide: A Technical Guide

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Compound of Interest

Compound Name: 5-Bromo-2-chloronicotinamide

Cat. No.: B1280506

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety and handling information for **5-Bromo-2-chloronicotinamide** (CAS No. 75291-85-9), a key intermediate in pharmaceutical research and development. Adherence to these guidelines is crucial for ensuring a safe laboratory environment and minimizing exposure risks.

Hazard Identification and Classification

5-Bromo-2-chloronicotinamide is classified as a hazardous substance. The primary routes of exposure are inhalation, ingestion, and skin or eye contact. It is imperative to understand its potential health effects to implement appropriate safety measures.

GHS Hazard Classification:

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	Causes skin irritation.[1]
Serious Eye Damage/Eye Irritation	2A	Causes serious eye irritation. [1]
Acute Toxicity, Oral (Harmful)	Not specified	May be harmful if swallowed.
Specific Target Organ Toxicity - Single Exposure (Respiratory tract irritation)	Not specified	May cause respiratory irritation.

Signal Word: Warning[1]

Other Hazards: The substance is a lachrymator, meaning it can cause tearing.[1]

Exposure Controls and Personal Protection

To minimize exposure to **5-Bromo-2-chloronicotinamide**, a combination of engineering controls and personal protective equipment (PPE) is essential.

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Use a local exhaust system if dust or aerosols are generated.[1]
- Ensure that eyewash stations and safety showers are readily accessible.

Personal Protective Equipment (PPE):

Protection Type	Specification
Eye/Face Protection	Wear chemical safety goggles or a face shield.
Skin Protection	Wear protective gloves (e.g., nitrile rubber) and a lab coat.
Respiratory Protection	If dust is generated, use a NIOSH-approved respirator with a particulate filter.

Safe Handling and Storage Procedures

Proper handling and storage practices are critical to prevent accidents and maintain the chemical's integrity.

Handling:

- Avoid breathing dust or fumes.
- Avoid contact with skin, eyes, and clothing.[\[1\]](#)
- Wash hands and face thoroughly after handling.[\[1\]](#)
- Do not eat, drink, or smoke in areas where the chemical is handled.

Storage:

- Keep the container tightly closed.[\[1\]](#)
- Store in a cool, dark, and well-ventilated place.[\[1\]](#)
- Store away from incompatible materials, such as strong oxidizing agents.

First-Aid Measures

In the event of exposure, immediate and appropriate first-aid is crucial.

Exposure Route	First-Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, seek medical attention.
Skin Contact	Remove contaminated clothing and wash the affected area with plenty of soap and water. If skin irritation occurs, get medical advice. [1]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice. [1]
Ingestion	Rinse mouth with water. Do not induce vomiting. Seek medical attention.

Accidental Release and Fire-Fighting Measures

Prompt and correct response to spills and fires can prevent escalation and minimize damage.

Accidental Release:

- Evacuate the area.
- Wear appropriate PPE.
- Clean up spills immediately, avoiding dust generation.
- Collect the spilled material in a sealed container for disposal.
- Wash the spill area with soap and water.

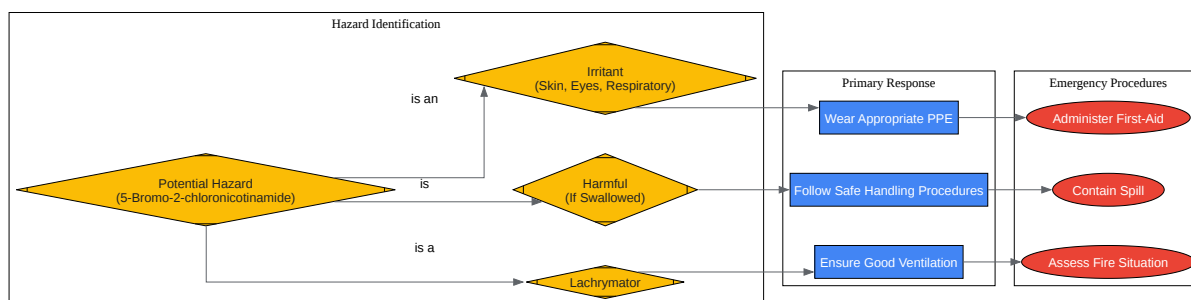
Fire-Fighting:

- The substance is non-combustible.
- In case of a fire involving this chemical, use extinguishing media appropriate for the surrounding fire.

- Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear to prevent exposure to potentially corrosive fumes.

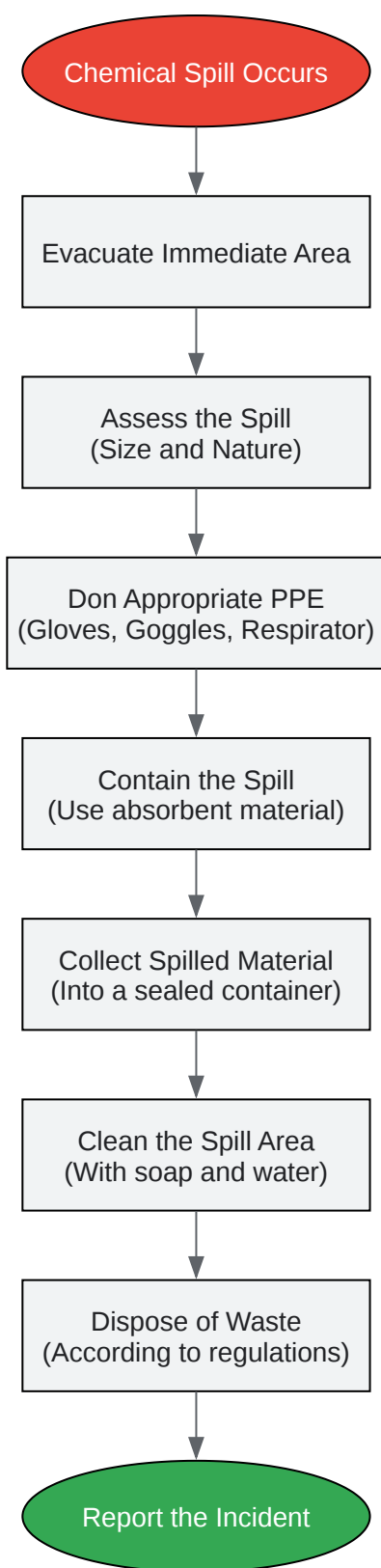
Visualizing Safety Protocols

To further clarify safety procedures, the following diagrams illustrate key workflows and logical relationships in the handling of **5-Bromo-2-chloronicotinamide**.



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Caption: Logical relationships in hazard identification and response for **5-Bromo-2-chloronicotinamide**.



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Caption: Experimental workflow for handling a chemical spill of **5-Bromo-2-chloronicotinamide**.

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References

- 1. spectrumchemical.com [spectrumchemical.com]
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